

Application Notes and Protocols for CSRM617

Treatment of 22Rv1 Prostate Cancer Cells

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Compound of Interest

Compound Name: CSRM617

Cat. No.: B15542692

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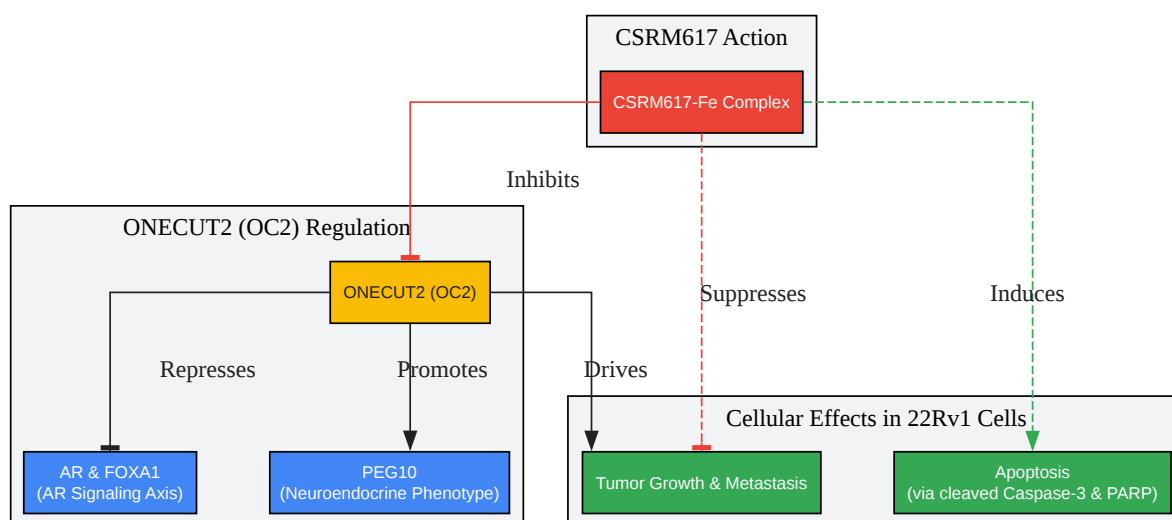
For Researchers, Scientists, and Drug Development Professionals

Introduction

Metastatic castration-resistant prostate cancer (mCRPC) presents a significant clinical challenge, often characterized by resistance to standard androgen deprivation therapies.[1] The transcription factor ONECUT2 (OC2) has been identified as a master regulator and a critical driver in the progression of lethal mCRPC.[1][2] OC2 promotes an androgen receptor (AR)-independent state and is implicated in the emergence of aggressive disease variants.[2][3] **CSRM617** is a novel, first-in-class, selective small-molecule inhibitor of OC2.[1][2] It was identified through in-silico modeling and chemical library screening and has been shown to directly bind to the OC2 homeobox (HOX) domain.[2] Preclinical studies have demonstrated its potential as a therapeutic agent by inducing apoptosis in prostate cancer cell lines, including the AR-positive 22Rv1 line, and inhibiting tumor growth and metastasis in mouse models.[2][4] These notes provide a comprehensive overview of the application of **CSRM617** for the treatment of 22Rv1 prostate cancer cells, including its mechanism of action, quantitative data, and detailed experimental protocols.

Mechanism of Action

CSRM617 exerts its anti-cancer effects by directly inhibiting the transcriptional activity of ONECUT2.[2] In advanced prostate cancer, OC2 acts as a survival factor and suppresses the androgen receptor (AR) signaling axis, partly by repressing the expression of AR and its co-factor FOXA1.[2][3][5] Furthermore, OC2 promotes a neuroendocrine phenotype by upregulating genes like PEG10.[2][6] By inhibiting OC2, **CSRM617** reverses these effects, leading to the suppression of tumor growth and metastasis.[2] Recent studies indicate that **CSRM617** requires the formation of an iron (Fe) complex to effectively inhibit the binding of OC2 to its DNA response element.[1][7] In 22Rv1 cells, this inhibition ultimately leads to the induction of apoptosis, evidenced by the increased expression of cleaved Caspase-3 and cleaved PARP.[6][8][9]



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CSRM617 inhibits ONECUT2, affecting AR signaling and inducing apoptosis.

Data Presentation

The following tables summarize the quantitative data regarding the efficacy of **CSRM617** from preclinical studies.

Table 1: Binding Affinity and In Vitro Activity of **CSRM617**

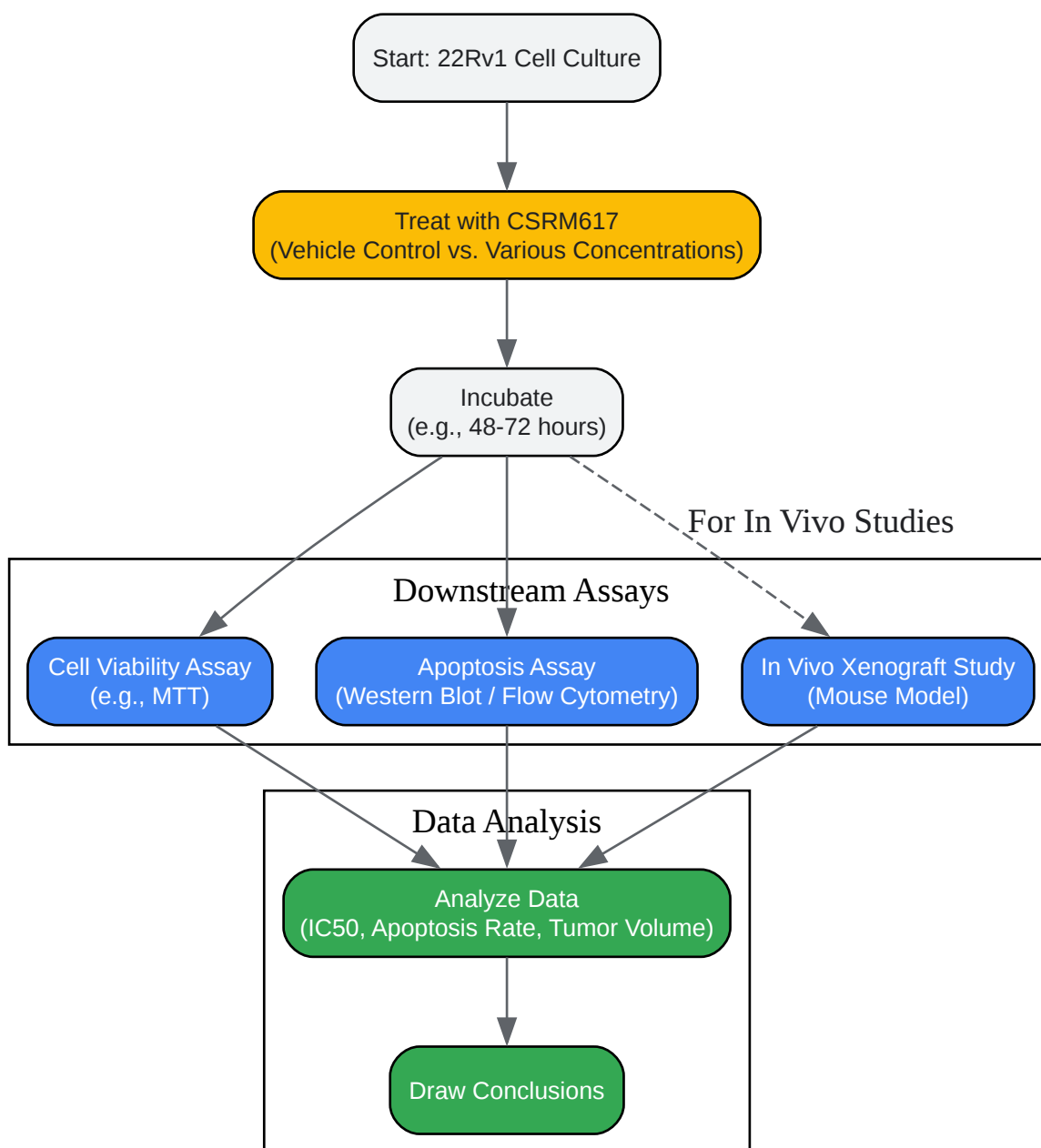
Parameter	Target	Value	Assay	Cell Line	Source(s)
Binding Affinity (Kd)	ONECUT2-HOX Domain	7.43 μ M	Surface Plasmon Resonance (SPR)	N/A	[2] [6] [8]
Growth Inhibition	Cell Growth	20 nM - 20 μ M (48 hours)	Cell Viability Assay	22Rv1	[6] [10]
Growth Inhibition (IC50)	Cell Growth	5 - 15 μ M	Cell Viability Assay	Prostate Cancer Cell Lines	[7]
Apoptosis Induction	Apoptosis	10 - 20 μ M (48 hours)	Apoptosis Assay	22Rv1	[8] [9] [10]
Apoptosis Induction	Apoptosis	20 μ M (72 hours)	Western Blot (Cleaved Caspase-3 & PARP)	22Rv1	[6] [8] [9]

Table 2: In Vivo Efficacy of **CSRM617** in 22Rv1 Xenograft Model

Treatment Group	Dosage	Administration	Outcome	Source(s)
Vehicle Control	N/A	Daily intraperitoneal injection	Progressive tumor growth	[2]
CSRM617	50 mg/kg	Daily intraperitoneal injection for 20 days	Significant inhibition of tumor growth and reduction in metastases	[2] [6] [9]

Experimental Protocols

Detailed methodologies for key experiments involving **CSRM617** and 22Rv1 cells are provided below.



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Workflow for evaluating **CSRM617** effects on 22Rv1 prostate cancer cells.

Protocol 1: Cell Viability Assay

Objective: To assess the effect of **CSRM617** on the growth and proliferation of 22Rv1 cells.

Materials:

- 22Rv1 cells
- Complete culture medium (e.g., RPMI-1640 with 10% FBS)
- 96-well plates
- **CSRM617** stock solution (dissolved in DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or CellTiter-Glo® Luminescent Cell Viability Assay kit
- Plate reader

Procedure:

- Cell Seeding: Seed 22Rv1 cells in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to attach overnight in a 37°C, 5% CO₂ incubator.
- Treatment: Prepare serial dilutions of **CSRM617** in complete culture medium. The concentration range for 22Rv1 cells is typically 20 nM to 20 µM.^{[6][10]} Remove the old medium from the wells and add 100 µL of the medium containing the various concentrations of **CSRM617** or vehicle control (DMSO).
- Incubation: Incubate the plate for 48 to 72 hours at 37°C and 5% CO₂.^[2]
- Viability Measurement: Measure cell viability using a standard colorimetric assay like MTT or a luminescence-based assay like CellTiter-Glo®, following the manufacturer's instructions.^[2]
- Data Analysis: Read the absorbance or luminescence using a plate reader. Calculate the percentage of cell viability relative to the vehicle-treated control cells and plot the dose-response curve to determine the IC₅₀ value.

Protocol 2: Apoptosis Assay via Western Blot

Objective: To determine if **CSRM617** induces apoptosis in 22Rv1 cells by detecting apoptosis markers.

Materials:

- 6-well plates
- 22Rv1 cells
- **CSRM617** stock solution
- RIPA lysis buffer with protease inhibitors
- BCA Protein Assay Kit
- SDS-PAGE equipment and reagents
- PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies: anti-cleaved Caspase-3, anti-cleaved PARP, anti- β -actin (loading control)
- HRP-conjugated secondary antibody
- Chemiluminescence detection reagent

Procedure:

- Cell Seeding and Treatment: Seed 22Rv1 cells in 6-well plates. Once they reach 70-80% confluency, treat them with **CSRM617** (e.g., 20 μ M) or a vehicle control for 48-72 hours.[\[6\]](#)[\[8\]](#)
- Cell Lysis: Wash cells with cold PBS and lyse them using RIPA buffer. Scrape the cells and collect the lysate.
- Protein Quantification: Determine the protein concentration of each lysate using a BCA assay.[\[10\]](#)
- SDS-PAGE and Transfer: Denature equal amounts of protein (e.g., 20-30 μ g) and separate them by SDS-PAGE. Transfer the separated proteins to a PVDF membrane.[\[2\]](#)[\[10\]](#)
- Immunoblotting:
 - Block the membrane with blocking buffer for 1 hour at room temperature.

- Incubate the membrane overnight at 4°C with primary antibodies against cleaved Caspase-3 and cleaved PARP.[2][8]
- Wash the membrane with TBST and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detection: Detect the protein bands using a chemiluminescence reagent and an imaging system. Analyze the band intensity relative to the loading control to quantify the induction of apoptosis.

Protocol 3: In Vivo Tumor Xenograft Study

Objective: To evaluate the anti-tumor efficacy of **CSRM617** in a preclinical mouse model using 22Rv1 cells.

Materials:

- Immunodeficient mice (e.g., nude or SCID mice)
- 22Rv1 cells (for subcutaneous injection) or Luciferase-tagged 22Rv1 cells (for metastasis studies)
- Matrigel (optional, for subcutaneous injection)
- **CSRM617** formulation for injection
- Vehicle control solution
- Calipers for tumor measurement
- Bioluminescence imaging system (for metastasis studies)

Procedure:

- Cell Implantation:
 - Subcutaneous Model: Subcutaneously inject $1-5 \times 10^6$ 22Rv1 cells, often mixed with Matrigel, into the flanks of the mice.[6]

- Metastasis Model: For studying metastasis, intracardially inject luciferase-tagged 22Rv1 cells into the mice.[6]
- Tumor Growth and Randomization: Monitor the mice regularly. Once tumors reach a palpable size (e.g., 100-200 mm³), randomize the mice into treatment and vehicle control groups.[2]
- Treatment Administration: Administer **CSRM617** (e.g., 50 mg/kg) or vehicle control daily via intraperitoneal injection.[2][6]
- Monitoring and Measurement:
 - Subcutaneous Model: Measure tumor volume regularly (e.g., 2-3 times per week) using calipers. Monitor the body weight of the mice as an indicator of toxicity.[6]
 - Metastasis Model: Monitor metastatic progression using bioluminescence imaging at regular intervals.[2]
- Endpoint and Analysis: Continue the treatment for a defined period (e.g., 20 days).[9] At the end of the study, euthanize the mice, excise the tumors, and measure their final weight and volume. For metastasis studies, quantify the bioluminescence signal. Analyze the data to compare tumor growth and metastasis between the **CSRM617**-treated and control groups.

Protocol 4: Surface Plasmon Resonance (SPR) Assay

Objective: To determine the binding affinity of **CSRM617** to the ONECUT2-HOX domain.

Materials:

- SPR instrument (e.g., Biacore)
- Sensor chip (e.g., CM5)
- Recombinant ONECUT2-HOX protein
- **CSRM617** in a suitable buffer
- Amine coupling kit (EDC, NHS)

- Running buffer (e.g., HBS-EP+)

Procedure:

- Protein Immobilization: Immobilize the recombinant ONECUT2-HOX protein onto the surface of a sensor chip using standard amine coupling chemistry.[2]
- Binding Analysis: Prepare a series of **CSRM617** concentrations in the running buffer.
- Injection: Inject the different concentrations of **CSRM617** over the immobilized protein surface and a reference surface (without protein).
- Data Collection: Measure the binding response (in Resonance Units, RU) in real-time. After each injection, regenerate the sensor surface to remove the bound analyte.
- Kinetic Analysis: Analyze the resulting sensorgrams using the SPR instrument's software. Fit the data to a suitable binding model (e.g., 1:1 Langmuir binding) to calculate the association rate (k_a), dissociation rate (k_d), and the equilibrium dissociation constant (K_d).[2]

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